

An In-depth Technical Guide to the Synthesis of Pyridine-4-carboxaldehyde

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Compound of Interest

Compound Name: Isonicotinaldehyde 2-pyridin

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Pyridine-4-carboxaldehyde, an essential building block in organic synthesis, plays a critical role as an intermediate in the production of pharmaceuticals, agrochemicals, and dyes.^[1]^[2] Its utility in medicinal chemistry is notable, with applications in the development of treatments for conditions such as idiopathic pulmonary fibrosis and malaria.^[2] This guide provides a comprehensive overview of the primary synthetic pathways to pyridine-4-carboxaldehyde, offering detailed experimental protocols and comparative data to inform laboratory and industrial production strategies.

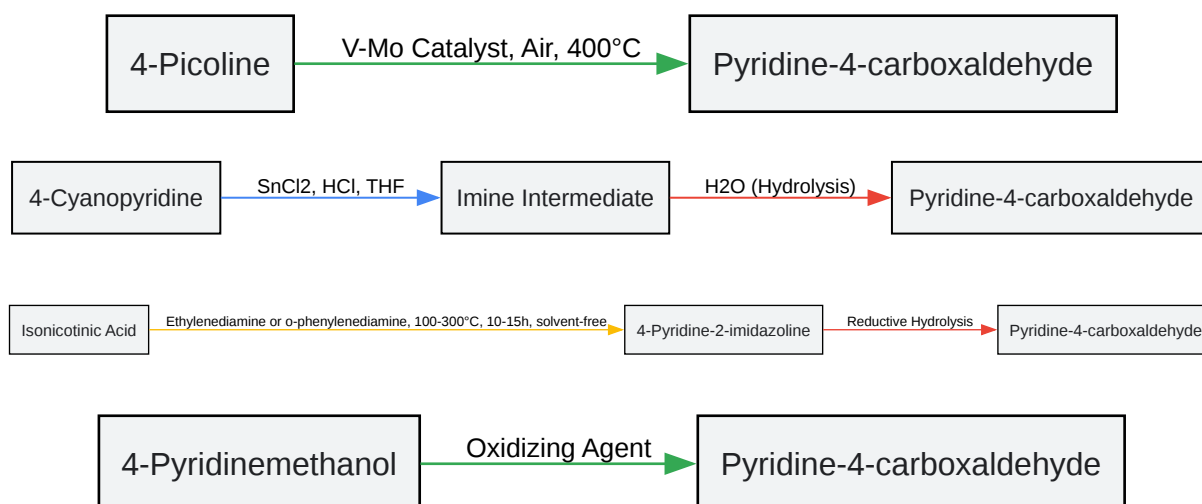
Core Synthesis Pathways

The synthesis of pyridine-4-carboxaldehyde can be achieved through several distinct routes, primarily starting from 4-picoline, 4-cyanopyridine, isonicotinic acid, or 4-pyridinemethanol. The selection of a particular pathway often depends on factors such as production scale, cost of starting materials, and desired purity.

Oxidation of 4-Picoline

The direct oxidation of 4-picoline is a cost-effective method well-suited for industrial-scale production.^[1] This process typically involves the vapor-phase oxidation of 4-picoline over a heterogeneous catalyst at elevated temperatures.

Reaction Scheme:



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References

- 1. Page loading... [guidechem.com]
- 2. 4-Pyridinecarboxaldehyde: Versatility in Medicinal Chemistry and its Preparation Method_Chemicalbook [chemicalbook.com]
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